

using disodium resorcinolate for synthesis of 7-hydroxycoumarins

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Compound of Interest

Compound Name: *disodium;benzene-1,3-diolate*

CAS No.: *6025-45-2*

Cat. No.: *B1598820*

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Application Note: High-Purity Synthesis of 7-Hydroxycoumarins via Disodium Resorcinolate

Executive Summary

This guide details the synthesis of 7-hydroxycoumarin (Umbelliferone) and its derivatives utilizing disodium resorcinolate (the dianionic salt of resorcinol) as the primary nucleophile. While the traditional Pechmann condensation utilizes acid catalysis to drive the reaction between neutral resorcinol and

-keto esters, the disodium resorcinolate pathway offers a distinct nucleophilic strategy.

This approach is particularly advantageous for reacting with activated alkynes (e.g., ethyl propiolate) or performing regioselective substitutions that are difficult under the harsh, acidic conditions of standard Pechmann protocols. This method minimizes the formation of chromone byproducts (Simonis reaction) through careful control of the cyclization pathway.

Scientific Foundation & Mechanism

The Nucleophilic Advantage

In traditional acid-catalyzed synthesis, resorcinol acts as a weak nucleophile attacking the activated carbonyl of the ester. By converting resorcinol to disodium resorcinolate, we increase the electron density at the oxygen atoms and the ortho-carbon positions, making it a potent nucleophile.

- Standard Pechmann (Acidic): Resorcinol +

-Keto Ester

Coumarin.

- Disodium Resorcinolate (Basic/Nucleophilic): Resorcinolate Dianion + Activated Alkyne

Vinyl Ether Intermediate

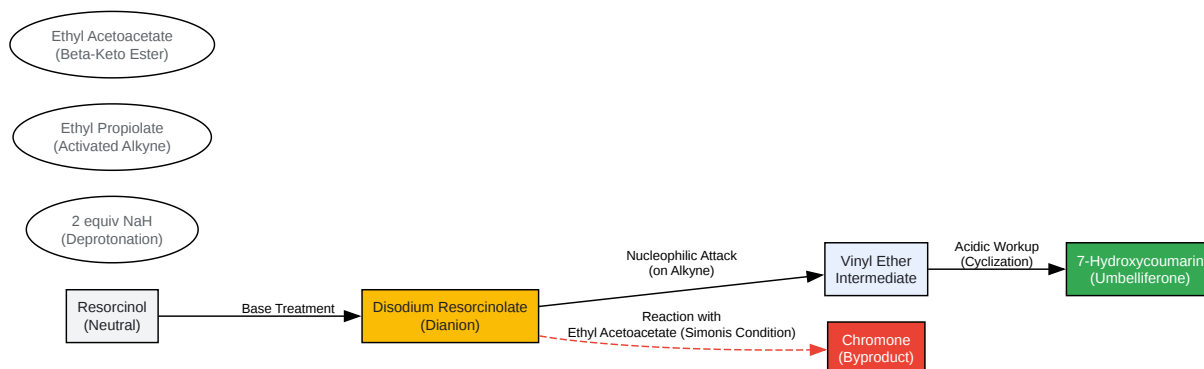
Coumarin.

Pathway Selectivity: The Chromone Trap

A critical mechanistic insight for researchers is the Simonis Reaction. When resorcinol reacts with

-keto esters (like ethyl acetoacetate) in the presence of a dehydrating agent (P_2O_5), it favors chromone formation. However, by using the disodium salt to attack propiolic acid derivatives (alkynoates), the reaction is steered towards the coumarin scaffold via an O-acylation/Michael addition followed by cis-trans isomerization and lactonization.

Mechanistic Pathway Diagram



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Caption: Comparative pathways showing the specificity of the Disodium Resorcinolate + Propiolate route (Green) versus the potential Chromone side-reaction (Red) typical of base-catalyzed keto-ester reactions.

Experimental Protocol

Method A: Synthesis of 7-Hydroxycoumarin via Activated Alkynes

Target Molecule: Umbelliferone (7-Hydroxycoumarin) Primary Mechanism: Michael Addition / Lactonization

Reagents & Materials:

- Resorcinol (purity >99%)
- Sodium Hydride (60% dispersion in mineral oil) OR Sodium Ethoxide (freshly prepared)
- Ethyl Propiolate (Ethyl 2-propynoate)
- Solvent: Anhydrous DMF (N,N-Dimethylformamide) or Toluene

- Quenching Acid: 6M Hydrochloric Acid (HCl)

Step-by-Step Methodology:

- Preparation of Disodium Resorcinolate (In Situ):
 - Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
 - Deprotonation: Add Sodium Hydride (2.2 equivalents, washed with hexane to remove oil) to 50 mL of anhydrous DMF under nitrogen flow.
 - Addition: Cool the suspension to 0°C. Add Resorcinol (1.0 equivalent) solution (dissolved in minimal DMF) dropwise over 20 minutes.
 - Observation: Evolution of H₂ gas will occur. Stir at room temperature for 30 minutes until gas evolution ceases and the solution becomes clear/amber, indicating the formation of the disodium salt.
- Nucleophilic Addition (The Critical Step):
 - Cool the disodium resorcinolate solution to 0-5°C.
 - Add Ethyl Propiolate (1.1 equivalents) dropwise. Note: The reaction is exothermic.^[1]
 - Allow the mixture to warm to room temperature and stir for 1 hour.
 - Heat the mixture to 60°C for 3 hours to drive the Michael addition and initial transesterification.
- Cyclization & Workup:
 - The reaction mixture currently contains the uncyclized vinyl ether salt.
 - Pour the reaction mixture onto 200g of crushed ice containing 20 mL of concentrated HCl. Crucial: The acid protonates the phenoxide and catalyzes the final ring closure (lactonization).

- Stir vigorously for 30 minutes. The product, 7-hydroxycoumarin, will precipitate as a pale solid.
- Purification:
 - Filter the crude solid using a Buchner funnel.^[2]
 - Wash the cake with cold water (3 x 50 mL) to remove residual DMF and salts.
 - Recrystallization: Recrystallize from Ethanol/Water (70:30) or Methanol to obtain analytical grade needles.

Data Specification Table:

Parameter	Specification	Notes
Stoichiometry	Resorcinol (1.0) : Base (2.2) : Propiolate (1.1)	Excess base ensures dianion formation.
Temperature	0°C (Addition) 60°C (Reaction)	High heat (>100°C) may degrade the alkyne.
Expected Yield	75% - 85%	Higher than standard Pechmann for unsubstituted coumarin.
Appearance	White to pale yellow needles	Strong blue fluorescence in basic solution.
Melting Point	225°C - 228°C	Matches literature standard for Umbelliferone.

Method B: Solid-Phase Synthesis (Green Chemistry Variant)

For labs requiring solvent-free protocols.

- Grinding: Mix Resorcinol (10 mmol) and Ethyl Propiolate (10 mmol) with Sodium Hydroxide pellets (20 mmol) in a mortar.

- Mechanochemistry: Grind vigorously with a pestle for 20 minutes. The mixture will become a paste (eutectic melt).
- Workup: Dissolve the paste in minimal water, acidify with HCl to pH 2, and filter the precipitate.
- Note: This method is faster but typically yields lower purity due to trapped oligomers.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield / Sticky Tar	Incomplete deprotonation or wet solvent.	Ensure DMF is anhydrous. Use fresh NaH.
Chromone Formation	Used Ethyl Acetoacetate with Base. [3] [4]	Do not use -keto esters with this basic protocol. Use Ethyl Propiolate for Coumarins.
Product not precipitating	Final solution too acidic or too dilute.	Adjust pH to ~2-3. Concentrate the solution via rotary evaporation if necessary.
Weak Fluorescence	Impurities quenching signal.	Recrystallize twice from Ethanol. Check pH (fluorescence is max at pH > 8).

References

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- Organic Chemistry Portal.Coumarin Synthesis. (General overview of synthetic strategies including Pechmann and Knoevenagel).

Disclaimer: This protocol involves the use of strong bases (NaH) and corrosive acids. All procedures should be performed in a fume hood with appropriate PPE (gloves, goggles, lab coat).

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